

# Safeguarding Your Research: Proper Disposal Procedures for (+)-SHIN1

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## Compound of Interest

Compound Name: (+)-SHIN1

Cat. No.: B610824

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **(+)-SHIN1**, a potent inhibitor of human serine hydroxymethyltransferase 1 and 2 (SHMT1/2). Adherence to these procedures is critical to protect both laboratory personnel and the environment.

## Immediate Safety and Hazard Information

According to its Safety Data Sheet (SDS), **(+)-SHIN1** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects<sup>[1]</sup>. Therefore, preventing its release into the environment is a primary concern during disposal<sup>[1]</sup>.

Key Hazard Statements:

- H302: Harmful if swallowed<sup>[1]</sup>.
- H410: Very toxic to aquatic life with long lasting effects<sup>[1]</sup>.

Key Precautionary Statements:

- P264: Wash skin thoroughly after handling<sup>[1]</sup>.
- P270: Do not eat, drink or smoke when using this product<sup>[1]</sup>.
- P273: Avoid release to the environment<sup>[1]</sup>.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell[1].
- P330: Rinse mouth[1].
- P391: Collect spillage[1].
- P501: Dispose of contents/container to an approved waste disposal plant[1].

## Quantitative Data Summary

The following table summarizes key quantitative data for **(+)-SHIN1**, also known as RZ-2994.

Property	Value	Source
Molecular Formula	C24H24N4O2	[1][2][3]
Molecular Weight	400.47 g/mol	[2][3][4][5]
CAS Number	2443966-90-1	[2]
Appearance	White to off-white solid	[2][3]
Purity	99.37%	[2]
IC50 (SHMT1)	5 nM	[3][4][5][6]
IC50 (SHMT2)	13 nM	[3][4][5][6]
Solubility in DMSO	≥ 100 mg/mL (249.71 mM)	[2]

## Step-by-Step Disposal Protocol

The primary directive for the disposal of **(+)-SHIN1** is to avoid environmental release and to dispose of the chemical waste through an approved waste disposal plant[1].

Experimental Protocol for Waste Handling and Disposal:

- Segregation of Waste:

- All solid waste contaminated with **(+)-SHIN1** (e.g., gloves, pipette tips, weighing paper) must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid waste containing **(+)-SHIN1** (e.g., unused solutions, contaminated solvents) must be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.

- Container Labeling:
  - Label all waste containers with "Hazardous Waste," the full chemical name "**(+)-SHIN1**," and the relevant hazard symbols (e.g., harmful, environmentally hazardous).
- Storage of Waste:
  - Store waste containers in a designated, secure area away from incompatible materials. The SDS for SHIN1 indicates incompatibility with strong acids/alkalis and strong oxidizing/reducing agents[\[1\]](#).
  - Keep containers tightly sealed in a cool, well-ventilated area[\[1\]](#).
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the collection and disposal of the **(+)-SHIN1** waste.
  - Provide the waste contractor with the Safety Data Sheet (SDS) for **(+)-SHIN1** to ensure they have all the necessary information for safe handling and disposal.
- Spill Management:
  - In the event of a spill, collect the spillage to prevent it from entering drains or waterways[\[1\]](#).
  - Follow your laboratory's established spill cleanup procedures for hazardous materials.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **(+)-SHIN1**.

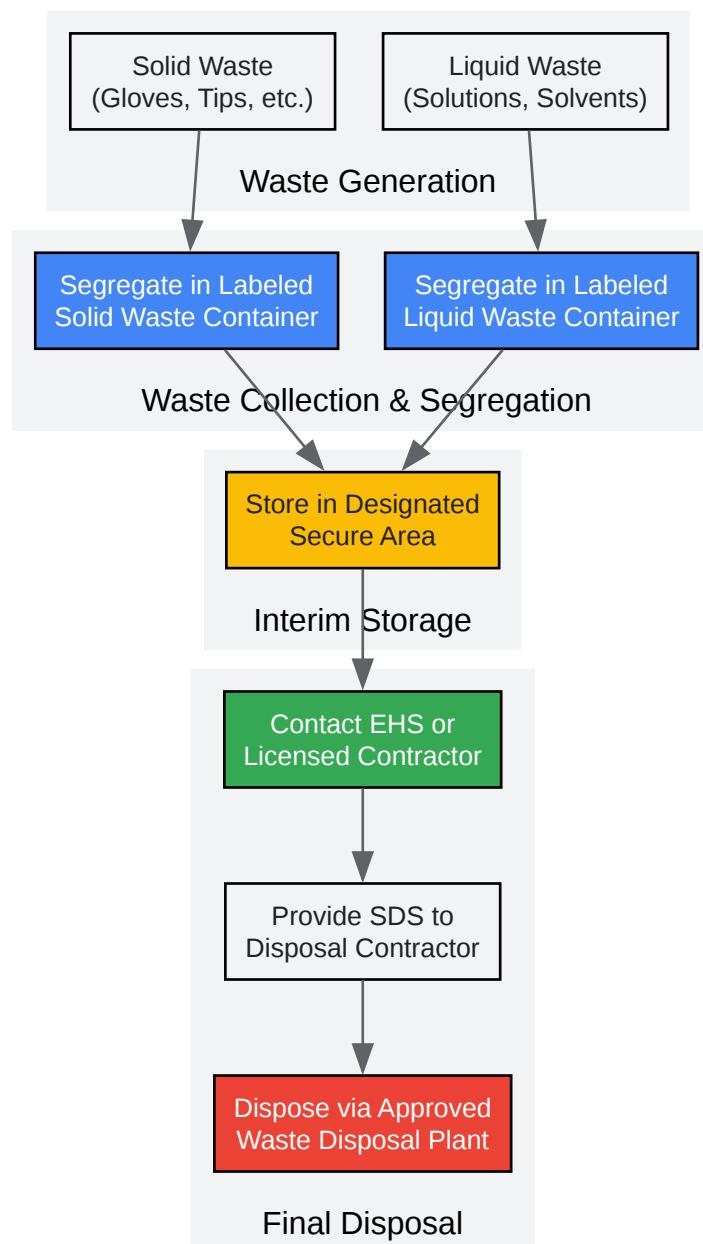


Figure 1: (+)-SHIN1 Disposal Workflow

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Caption: Figure 1: **(+)-SHIN1** Disposal Workflow.

## Signaling Pathway Context

**(+)-SHIN1** is an inhibitor of the enzymes SHMT1 and SHMT2, which are crucial for one-carbon metabolism. This pathway is essential for the synthesis of nucleotides (purines and thymidylate) and amino acids[3][4][7][8]. By inhibiting these enzymes, **(+)-SHIN1** disrupts these critical cellular processes, leading to its anti-proliferative effects, particularly in certain cancer cells[3][4][8][9]. Understanding this mechanism of action underscores the compound's biological potency and the importance of preventing its release into the environment where it could impact aquatic life.

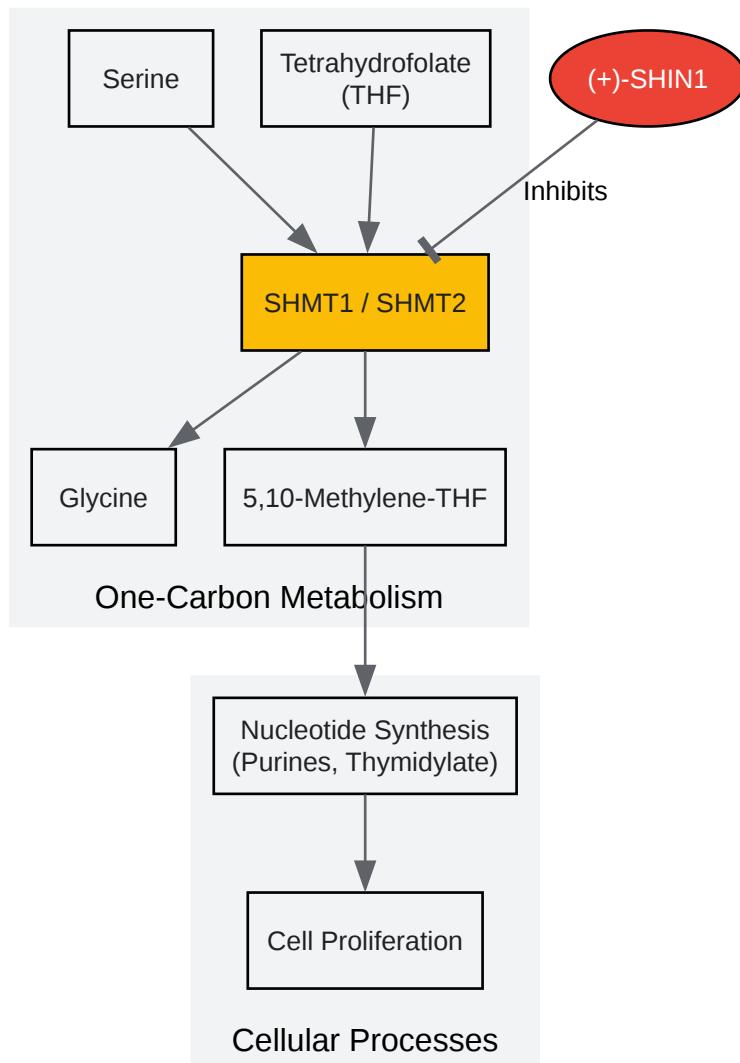


Figure 2: Simplified SHMT Signaling Pathway Inhibition

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Caption: Figure 2: Simplified SHMT Signaling Pathway Inhibition.

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## References

- 1. SHIN1|2146095-85-2|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. SHIN1 | TargetMol [targetmol.com]
- 5. selleckchem.com [selleckchem.com]
- 6. tebubio.com [tebubio.com]
- 7. SHMT inhibition is effective and synergizes with methotrexate in T-cell acute lymphoblastic leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Therapeutic Targeting of Mitochondrial One-Carbon Metabolism in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Human SHMT inhibitors reveal defective glycine import as a targetable metabolic vulnerability of diffuse large B-cell lymphoma - PMC [pmc.ncbi.nlm.nih.gov]
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